

storing hexaaminobenzene trihydrochloride

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 1,2,3,4,5,6-Benzenehexamine

CAS No.: 4444-26-2

Cat. No.: S676092

[Get Quote](#)

Storage Specifications

The table below summarizes the key storage parameters gathered from the search results:

Parameter	Specification	Source
Recommended Temperature	-20°C	[1]
Appearance	Light Grey to Brown Solid	[1]
Hygroscopicity	Hygroscopic	[1]
Melting Point	>117°C (decomposition); also reported as 255°C (decomposition)	[2] [1]
Solubility	DMSO (Slightly), Water (Slightly)	[1]

Frequently Asked Questions

- **What is the correct chemical identity of this compound?** The compound is known by several names, including **1,2,3,4,5,6-Benzenehexamine trihydrochloride** and **Hexaaminobenzene**

trihydrochloride. Its CAS Registry Number is **4444-26-2** (also referenced under 126521-82-2 in some sources) [2] [1] [3].

- **Why is it critical to store this compound at -20°C and protect it from air?** The primary reason is the compound's **hygroscopic** nature, meaning it readily absorbs moisture from the air [1]. Storing it at low temperatures in a desiccated environment helps prevent hydrolysis and oxidative decomposition, which is essential for maintaining its purity and reactivity for synthetic applications [3] [4].
- **What are the main applications of this chemical?** Hexaaminobenzene trihydrochloride is primarily used as a key synthon (synthetic building block). Its applications include:
 - Preparation of selective antagonists for human adenosine receptors [2] [1].
 - Synthesis of conductive two-dimensional Metal-Organic Frameworks (MOFs) for battery applications [5].
 - Synthesis of various nitrogen-containing aromatic compounds and polymers [3] [4].

Troubleshooting Guide

Observation	Potential Cause	Recommended Action
Color change or darkening of the solid	Degradation due to exposure to moisture, air, or improper temperature.	Verify storage conditions (-20°C, desiccated). Always allow the vial to reach room temperature in a desiccator before opening to prevent condensation. Check the integrity of the storage container.
Unexpected results in synthesis	Decomposed or impure starting material.	Use a fresh, properly stored batch. Analyze the material using techniques like NMR or HPLC to confirm purity before use in critical reactions.

Experimental Protocol: Verifying Storage Conditions

To ensure your storage practices are effective, you can perform the following checks:

- **Visual Inspection:** Examine the solid for any changes in color or texture. The material should be a light grey to brown solid; significant darkening may indicate decomposition [1].

- **Melting Point Determination:** Determine the melting point. A significant deviation from the reported decomposition range ($>117^{\circ}\text{C}$ or 255°C) suggests a loss of purity or decomposition [2] [1].
- **Performance in a Test Reaction:** Use a small amount of the stored material in a standard, well-established reaction. A noticeably lower yield compared to a fresh standard can indicate that the material has degraded.

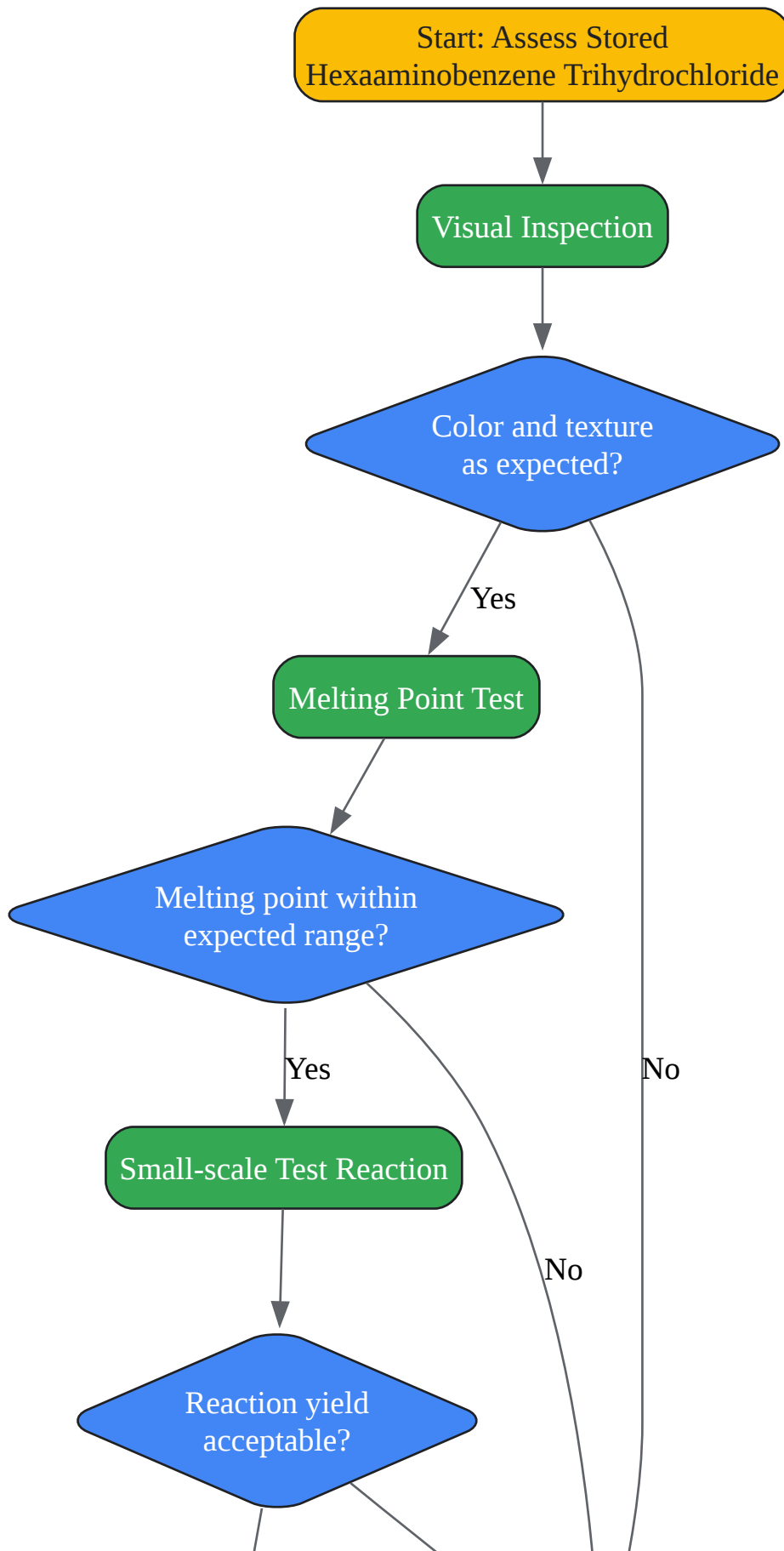
Important Notes on Information Gaps

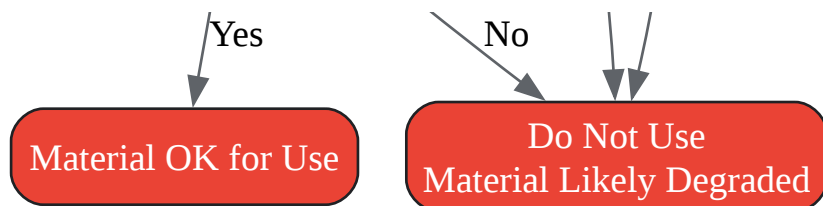
Please be aware of the following limitations in the available information:

- The search results do not provide specific data on **shelf-life** under the recommended storage conditions.
- Detailed **compatibility** information with various container materials (e.g., glass, plastic) is not available.
- There is no specific information on safety data and handling beyond general hazard statements (H315-H319-H335) [1].

Diagram: Material Assessment Workflow

The diagram below outlines a logical workflow for assessing the quality of your stored hexaaminobenzene trihydrochloride.





Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. CAS 126521-82-2 1,2,3,4,5,6-Benzenehexamine Trihydrochloride ... [polymer.bocsci.com]
2. 1,2,3,4,5,6-Benzenehexamine-3HCl | 4444-26-2 [chemicalbook.com]
3. Cas 126521-82-2, Benzenehexamine, trihydrochloride | lookchem [lookchem.com]
4. Scalable Synthesis of Pure and Stable Hexaaminobenzene ... | CoLab [colab.ws]
5. of Stabilization in a 2D Conductive... Hexaaminobenzene [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [storing hexaaminobenzene trihydrochloride]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b676092#storing-hexaaminobenzene-trihydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com